

Structure-Activity Relationship (SAR) of Pyrazole-Functionalized Enoates: A Technical Guide

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Compound of Interest

Compound Name: *Methyl 3-(1-methylpyrazol-4-yl)but-2-enoate*

Cat. No.: *B11718107*

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Executive Summary

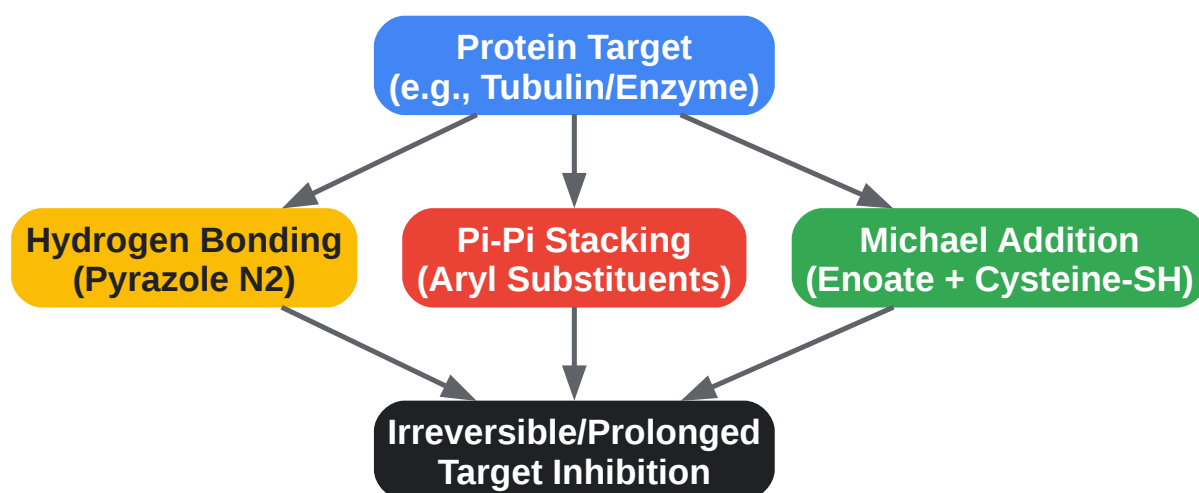
The rational design of targeted therapeutics increasingly relies on privileged heterocyclic scaffolds. Among these, pyrazole-functionalized enoates have emerged as highly versatile building blocks. By coupling the robust, multi-interaction potential of the pyrazole ring with the tunable electrophilicity of an enoate (α,β -unsaturated ester) tail, researchers can engineer molecules capable of both high-affinity non-covalent anchoring and targeted covalent inhibition. This whitepaper dissects the structure-activity relationship (SAR) dynamics, mechanistic pathways, and field-proven synthetic methodologies of pyrazole-functionalized enoates, providing actionable insights for modern drug discovery.

Mechanistic Rationale: The Pyrazole-Enoate Pharmacophore

The pharmacological potency of pyrazole-functionalized enoates stems from their dual-action pharmacophore.

The pyrazole core is uniquely defined by its two adjacent nitrogen atoms, which exhibit distinct electronic behaviors. The N1 atom is "pyrrole-like," meaning its unshared electron pair is delocalized into the aromatic π -system, rendering it non-basic and highly stable[1]. Conversely, the N2 atom is "pyridine-like"; its lone pair resides in an sp^2 orbital orthogonal to the π -system, making it an excellent hydrogen-bond acceptor for interacting with target kinase hinge regions or enzyme active sites[1].

When functionalized with an enoate moiety, the scaffold gains a soft electrophilic center. The enoate acts as a Michael acceptor, strategically positioned to undergo nucleophilic attack by catalytic cysteine or serine residues within a target protein. This enables the design of targeted covalent inhibitors (TCIs) that exhibit prolonged residence times and insurmountable target inhibition.



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Pharmacodynamic pathway of pyrazole-enoate target engagement.

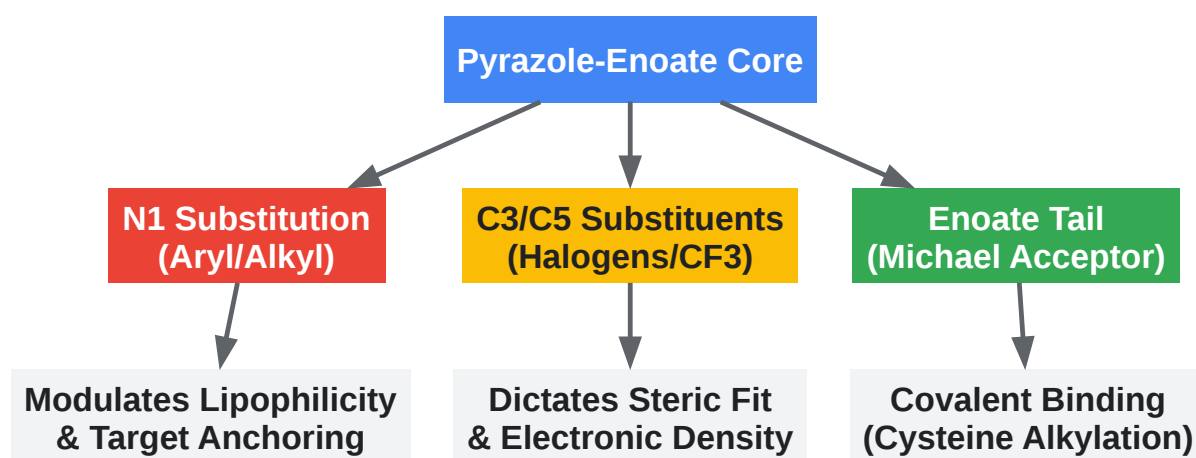
Structure-Activity Relationship (SAR) Dynamics

Fine-tuning the biological activity of pyrazole enoates requires a systematic understanding of how specific substitutions alter both the physical chemistry and the spatial geometry of the molecule.

- **N1-Substitution (Lipophilicity & Anchoring):** The functionalization of the pyrrole-like N1 position heavily dictates the molecule's lipophilicity (LogP) and cell permeability. Substituting

N1 with bulky aryl groups, such as biphenyl or pyren-1-yl, dramatically enhances anticancer activity by increasing hydrophobic interactions within deep binding pockets, such as the colchicine-binding site of tubulin[2].

- **C3/C5-Substitution (Steric & Electronic Tuning):** The classical method for creating these pyrazoles involves the condensation of 1,3-dicarbonyl compounds or α,β -unsaturated ketones with hydrazines[3]. Introducing electron-withdrawing groups (EWGs) like $-\text{CF}_3$ or halogens at the C3 or C5 positions lowers the pKa of the pyrazole, increasing its metabolic stability against cytochrome P450-mediated oxidation. Furthermore, these substituents dictate the steric twist of the adjacent enoate tail, optimizing its trajectory for nucleophilic attack.
- **Enoate Tail Modification (Reactivity Control):** The ester alkyl group (e.g., ethyl vs. tert-butyl) controls the steric hindrance around the β -carbon of the Michael acceptor. A less hindered ethyl enoate allows for rapid covalent bond formation, whereas a bulky tert-butyl group attenuates reactivity, reducing off-target toxicity and improving the therapeutic window.



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Logical SAR framework of pyrazole-functionalized enoates.

Quantitative Biological Activity

The biological efficacy of pyrazole-functionalized enoates spans both antimicrobial and antineoplastic domains. The table below summarizes key quantitative data derived from recent

structure-activity studies.

Compound Scaffold / Derivative	Key Substitutions	Target Organism / Cell Line	Activity Metric	Ref
Pyrazole-Thiobarbituric Acid	N1-Phenyl, C3-Thiobarbituric	Candida albicans	MIC = 4 µg/L	[4]
Ethyl 1-(N-substituted)-5-phenyl-1H-pyrazole-4-carboxylate	N1-Aryl, C5-Phenyl	Staphylococcus aureus	Active (Zone of Inhibition)	[4]
1,3-Diphenyl-5-(pyren-1-yl)-1H-pyrazole (PPP4)	N1-Phenyl, C3-Phenyl, C5-Pyrenyl	MCF-7 (Breast Cancer)	IC ₅₀ = 1.0 ± 0.5 µM	[2]
1,3-Diphenyl-5-(pyren-1-yl)-1H-pyrazole (PPP4)	N1-Phenyl, C3-Phenyl, C5-Pyrenyl	MDA-MB231 (Breast Cancer)	IC ₅₀ = 0.5 ± 0.2 µM	[2]

Note: The synthesis of these highly active derivatives often utilizes precursors such as ethyl-3-(dimethylamino)-2-(phenylcarbonyl)prop-2-enoate condensed with targeted hydrazines to yield the final pyrazole architecture[4].

Experimental Methodologies

To ensure reproducibility and scientific integrity, the following protocols are designed as self-validating systems. The causality behind each reagent choice and analytical checkpoint is explicitly detailed.

Protocol A: Synthesis of Ethyl 1-Aryl-5-Substituted-1H-Pyrazole Enoates

This workflow utilizes a building block strategy, capitalizing on the regioselective condensation of enaminones with aryl hydrazines.

- **Enaminone Formation:** React an active methylene compound (e.g., ethyl acetoacetate) with N,N-Dimethylformamide dimethyl acetal (DMF-DMA) under solvent-free conditions at 80°C for 2 hours.
 - **Causality:** DMF-DMA acts as a highly electrophilic formyl equivalent. The solvent-free condition drives the equilibrium forward by allowing the volatile methanol byproduct to escape, ensuring quantitative conversion to the enaminone.
- **Hydrazine Condensation (Cyclization):** Dissolve the resulting enaminone in absolute ethanol. Add 1.1 equivalents of the desired aryl hydrazine hydrochloride and a catalytic amount of glacial acetic acid. Reflux for 4–6 hours.
 - **Causality:** Ethanol provides a protic environment that stabilizes the zwitterionic transition states during cyclization. The acetic acid acts as a mild proton source to activate the enaminone carbonyl without hydrolyzing the ester tail.
- **Self-Validation & Purification:** Monitor the reaction via TLC (Hexane:Ethyl Acetate 7:3). The disappearance of the highly UV-active enaminone spot validates completion. Purify via flash column chromatography.
- **Structural Confirmation:** Subject the purified product to ^1H NMR spectroscopy.
 - **Self-Validating Checkpoint:** The geometry of the enoate double bond is confirmed by examining the vinylic protons. A coupling constant (J) of ~15–16 Hz unambiguously confirms the desired trans (E) configuration, which is critical for the proper spatial orientation of the Michael acceptor.

Precursor Synthesis Condensation of enaminones

Cyclization Hydrazine addition & Reflux

Purification Flash Chromatography

Validation NMR, IR, Mass Spec

Bio-Evaluation MIC / IC50 Determination

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Step-by-step synthetic and validation workflow.

Protocol B: Antimicrobial Broth Microdilution Assay

To evaluate the biological activity of synthesized pyrazole enoates, a standardized microdilution assay is employed.

- Compound Preparation: Dissolve the pyrazole enoate in 100% DMSO to create a 10 mg/mL stock solution.
 - Causality: DMSO is required to fully solubilize the highly lipophilic pyrazole core. However, the final concentration in the assay must be kept below 1% (v/v) to prevent solvent-induced lysis of the bacterial cell walls.
- Serial Dilution: Perform two-fold serial dilutions of the compound in Mueller-Hinton broth within a 96-well microtiter plate.

- Inoculation: Add a standardized bacterial suspension (adjusted to 0.5 McFarland standard, approx. CFU/mL) to each well. Incubate at 37°C for 18–24 hours.
- Self-Validating Readout: Add 10 µL of Resazurin dye (0.015% aqueous solution) to each well and incubate for an additional 2 hours.
 - Self-Validating Checkpoint: Resazurin acts as an internal viability indicator. Metabolically active bacteria reduce the blue resazurin to pink resorufin. This colorimetric shift provides an unambiguous confirmation of bacterial survival, eliminating false positives that often occur when lipophilic compounds precipitate and mimic bacterial turbidity.

Conclusion

The pyrazole-functionalized enoate scaffold represents a masterclass in rational drug design. By leveraging the pyrrole-like and pyridine-like nitrogens of the pyrazole core for robust non-covalent target anchoring, and utilizing the enoate tail as a tunable Michael acceptor, researchers can develop highly potent, targeted therapeutics. Strict adherence to self-validating synthetic workflows and rigorous SAR mapping remains paramount in translating these complex heterocycles from the bench to the clinic.

References

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